solid phase peptide synthesis protocols for 8-azatryptophan

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Compound of Interest

Compound Name:	*8-Azatryptophan*
CAS No.:	*117782-75-9*
Cat. No.:	*B048643*

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Application Note: Solid Phase Peptide Synthesis Protocols for **8-Azatryptophan** (and 7-Azatryptophan Isosteres)

Part 1: Executive Summary & Nomenclature Clarification

The "Azatryptophan" Landscape Before initiating synthesis, it is critical to distinguish between the two primary isomers of azatryptophan, as their chemical behaviors and applications differ. While the user request specifies **8-azatryptophan**, the term is frequently confused with the more commercially prevalent 7-azatryptophan.

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Compound	Common Name	Heterocycle Structure	Primary Application
7-Azatryptophan (7-AW)	7-Aza-Trp	7-Azaindole (Pyrrolo[2,3-b]pyridine)	Fluorescence Probe: Standard non-natural isostere for probing protein hydration and dynamics.
8-Azatryptophan (8-AW)	8-Aza-Trp	Pyrazolo[1,5-a]pyridine (or Pyrazolo[3,4-b]pyridine depending on nomenclature source)	Medicinal Chemistry: Used in specific inhibitor designs (e.g., Martinelline analogs). Less common than 7-AW.

Scope of this Protocol: This guide details the Solid Phase Peptide Synthesis (SPPS) parameters for **8-azatryptophan** (Pyrazolopyridine-based) while noting that the chemical handling is nearly identical to 7-azatryptophan. Both residues introduce an electron-deficient heteroaromatic system that reduces the risk of oxidative side reactions common to Tryptophan (Trp) but introduces pH-sensitivity due to the basic pyridine-like nitrogen.

Part 2: Chemical Logic & Experimental Design

The Heterocyclic Challenge

Unlike standard Tryptophan, which is electron-rich and prone to electrophilic alkylation (e.g., by tert-butyl cations during cleavage), **8-azatryptophan** contains additional nitrogen atoms in the ring system.

- Electron Deficiency: The extra nitrogen withdraws electron density, making the ring less susceptible to alkylation by scavengers. This often negates the need for Boc protection on the indole/pyrazole nitrogen.
- Basicity: The pyridine-like nitrogen (pKa ~ 4-5) can protonate during HPLC purification, causing retention time shifts.

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- Acylation Risk: The unprotected ring nitrogen is less nucleophilic than in Trp, but acylation can still occur if "hyper-active" coupling reagents (e.g., HATU) are used in large excess without base control.

Protecting Group Strategy: Fmoc/tBu

We utilize the Fmoc (Fluorenylmethoxycarbonyl) strategy.

- N-

  Protection: Fmoc (Base labile).

- Side Chain Protection:
  - Standard: Unprotected (OH). The reduced nucleophilicity of the azaindole/pyrazolopyridine ring allows successful synthesis without side-chain protection.
  - Optional: Boc (Acid labile). Recommended only for sequences >20 residues or when using aggressive acylation cycles (e.g., microwave synthesis at >75°C).

Part 3: Materials & Reagents

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Component	Specification	Purpose
Resin	Rink Amide (0.3–0.6 mmol/g) or Wang Resin	Low loading preferred to prevent aggregation of hydrophobic aza-peptides.
Amino Acid	Fmoc-L-8-Azatryptophan-OH (or Fmoc-7-Aza-Trp-OH)	Core building block.
Coupling Reagent	DIC / Oxyma Pure	Primary Choice: Reduces racemization and avoids capping the ring nitrogen.
Alt. Coupling	HATU / DIPEA	Secondary Choice: Use for difficult sequences, but limit equivalents to 3.0 to prevent side-reactions.
Deprotection	20% Piperidine in DMF + 0.1M HOBt	HOBt suppresses aspartimide formation and racemization.
Cleavage	TFA / TIPS / DODT / Water	DODT is preferred over EDT for odor control; scavenges any cations.

Part 4: Detailed Experimental Protocol

Step 1: Resin Preparation

- Swelling: Place Rink Amide resin in the reaction vessel. Swell in DCM for 20 min, then DMF for 20 min.
- Fmoc Removal: Treat with 20% Piperidine/DMF (2 x 5 min). Wash with DMF (5x), DCM (3x), DMF (3x).

Step 2: Coupling of Fmoc-8-Azatryptophan

Rationale: **8-azatryptophan** is expensive and hydrophobic. We use a double-coupling strategy with moderate activation to ensure completion without wasting reagent.

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- Dissolution: Dissolve Fmoc-**8-Azatryptophan**-OH (3.0 eq relative to resin) and Oxyma Pure (3.0 eq) in minimum DMF.
- Activation: Add DIC (3.0 eq). Pre-activate for 2 minutes.
- Reaction: Add the mixture to the resin. Shake at room temperature for 60 minutes.
- Monitoring: Perform a Kaiser Test.
  - If Blue (Incomplete): Re-couple using HATU (2.9 eq) / DIPEA (6.0 eq) for 45 mins.
  - If Colorless (Complete): Wash DMF (4x).

Step 3: Elongation & Final Fmoc Removal

Continue standard Fmoc cycles for the remaining peptide sequence.

- Note: If **8-azatryptophan** is at the C-terminus, ensure the resin loading is <0.5 mmol/g to prevent aggregation.

Step 4: Cleavage & Isolation

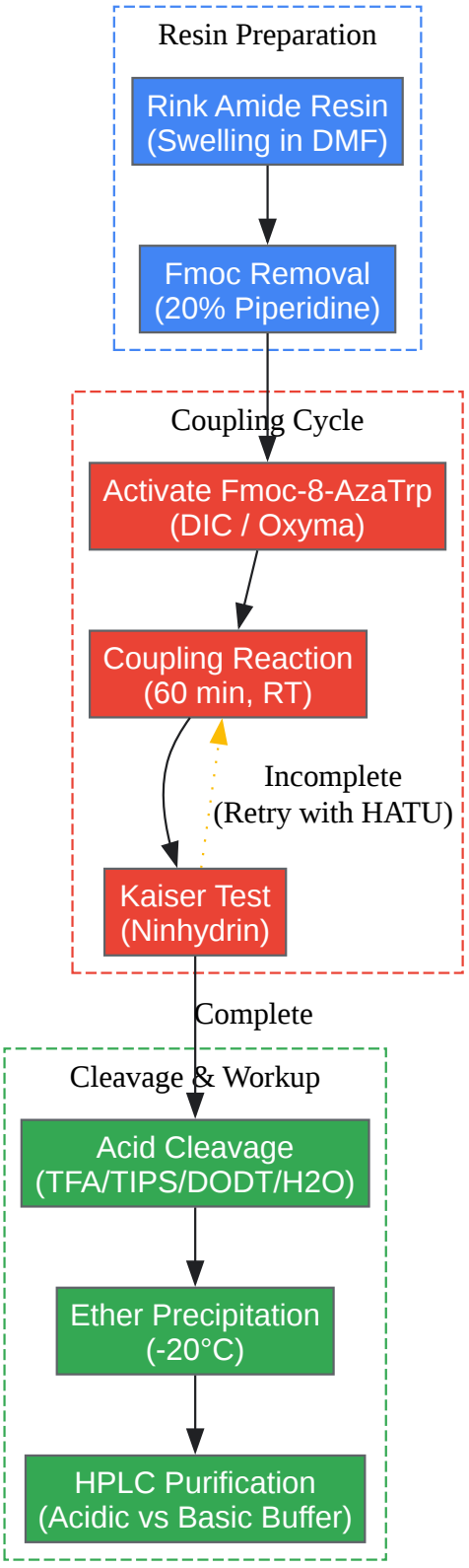
Rationale: The azaindole/pyrazolopyridine ring is stable to TFA, but the basic nitrogen can trap TFA salts.

- Cocktail Preparation: Prepare Reagent K analog:
  - 92.5% TFA (Trifluoroacetic acid)
  - 2.5% Water
  - 2.5% TIPS (Triisopropylsilane)
  - 2.5% DODT (3,6-Dioxa-1,8-octanedithiol)
- Incubation: Add cocktail to resin. Shake for 2.5 hours at room temperature.
- Precipitation: Filter resin. Drop filtrate into cold Diethyl Ether (-20°C). Centrifuge (3000 rpm, 10 min) to pellet the peptide.

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- Lyophilization: Dissolve pellet in 50% Acetonitrile/Water (0.1% TFA) and lyophilize.

Part 5: Visualization of Workflow



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Caption: Workflow for Fmoc-SPPS of **8-azatryptophan** peptides, highlighting the conditional re-coupling step.

Part 6: Troubleshooting & Quality Control

HPLC Characterization

- Issue: Broad peaks or split peaks.
- Cause: The basic nitrogen (pyridine-like) in **8-azatryptophan** can protonate/deprotonate near pH 2-3 (standard TFA buffer).
- Solution:
  - Method A (Standard): 0.1% TFA in Water/Acetonitrile. If peak tailing occurs, increase temperature to 60°C.
  - Method B (Alternative): Use 0.1% Formic Acid (softer acid) or Ammonium Acetate (pH 6.5) buffers to keep the ring deprotonated (neutral).

Fluorescence Verification (Distinction from Trp)

To validate incorporation of **8-azatryptophan** (or 7-azatryptophan) versus contamination with natural Tryptophan:

Property	Tryptophan (Trp)	7-Azatryptophan (7-AW)	8-Azatryptophan (8-AW)
Absorption Max	280 nm	288 nm	~285-290 nm
Emission Max	~350 nm (Solvent dependent)	~350-410 nm (Highly sensitive to hydration)	Variable (often blue-shifted)
Fluorescence Lifetime	Single exponential (~3 ns)	Mono-exponential (longer, ~8-10 ns in water)	Distinct from Trp

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Part 7: References

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